

Application Note: 5,6-Carboxyfluorescein Diacetate (CFDA) Cell Staining Protocol

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Compound of Interest

Compound Name: 5,6-Dicarboxyfluorescein

CAS No.: 90829-94-0

Cat. No.: B1213167

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Introduction

5,6-Carboxyfluorescein diacetate (CFDA) is a widely utilized, uncharged, and cell-permeant fluorogenic ester. In cellular biology, immunology, and drug development, CFDA serves as a gold-standard probe for evaluating cell viability, monitoring intracellular pH, and tracking cellular proliferation[1][2]. Unlike its succinimidyl ester derivative (CFDA-SE) which covalently binds to intracellular proteins for long-term generational tracking[3], standard CFDA is primarily used for short-term viability and physiological assays due to its reversible retention[1][4].

Mechanism of Action & Self-Validating Viability

The fundamental principle of CFDA staining relies on a two-step biological validation process that ensures only metabolically active, structurally intact cells produce a signal [5].

- **Passive Diffusion:** CFDA is highly lipophilic and non-fluorescent, allowing it to passively diffuse across intact plasma membranes[5].
- **Enzymatic Activation:** Once inside the cytoplasm, non-specific intracellular esterases hydrolyze the two acetate groups[5]. This cleavage converts the molecule into 5,6-

carboxyfluorescein (CF), which is highly fluorescent, negatively charged, and membrane-impermeant[5].

Causality & Trustworthiness: This mechanism forms a self-validating system. If a cell is dead, it lacks the active esterases required to cleave the acetate groups, resulting in no fluorescence[1]. If a cell is dying and has a compromised membrane, the cleaved CF will rapidly leak out of the cytoplasm, returning the cell to a dark state[1]. Thus, fluorescence is strictly causally linked to true cell viability.



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Biochemical mechanism of CFDA cellular uptake and esterase-mediated activation.

Physicochemical Properties & Quantitative Parameters

To establish a reproducible assay, it is critical to adhere to the optimal physicochemical parameters of CFDA. The table below synthesizes the standard operating parameters (SOP)[6].

Parameter	Value / Recommendation	Causality / Rationale
Molecular Weight	460.39 g/mol	Small molecular footprint enables rapid passive diffusion[1].
Excitation / Emission	~492-495 nm / ~517-521 nm	Perfectly compatible with standard FITC/GFP filter sets and 488 nm argon lasers[4][6].
Stock Concentration	1 - 10 mM in anhydrous DMSO	CFDA rapidly hydrolyzes in water. Anhydrous DMSO preserves the ester bonds during storage[1][7].
Working Concentration	0.5 - 10 μ M	High concentrations cause toxicity; low concentrations yield poor signal-to-noise ratios[7].
Incubation Time	5 - 15 minutes	Sufficient for esterase cleavage without causing prolonged cellular stress[1][8].
Incubation Temp	37°C	Optimal thermodynamic temperature for mammalian intracellular esterase kinetics[6].

Experimental Protocol

Phase 1: Reagent Preparation

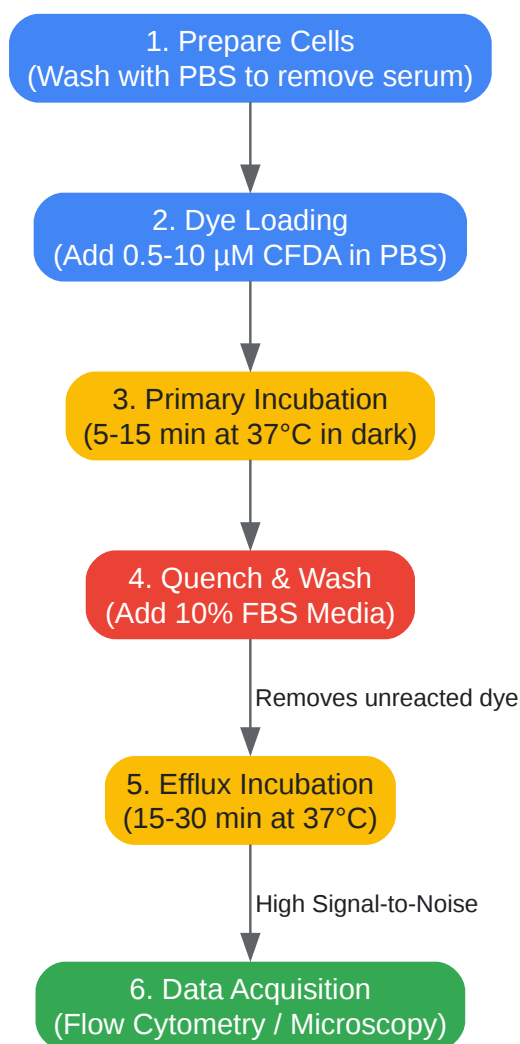
- Stock Solution (10 mM): Dissolve 1 mg of lyophilized CFDA in 217 μ L of high-quality, anhydrous DMSO[1].
 - Expert Insight: Aliquot the stock into single-use vials and store at -20°C over desiccant. Atmospheric moisture will cause spontaneous hydrolysis of the acetate groups, rendering the dye cell-impermeant and highly fluorescent in the tube before it ever reaches your cells ([7]).

- Working Solution (0.5 - 10 μ M): Immediately before use, dilute the stock solution in a protein-free, amine-free buffer (e.g., PBS or HBSS).
 - Expert Insight: Do not use culture media containing serum for the initial staining step. Extracellular esterases present in serum will prematurely cleave CFDA in the extracellular space, drastically reducing labeling efficiency and increasing background noise.

Phase 2: Cell Staining Workflow

- Cell Preparation:
 - Suspension Cells: Centrifuge cells (e.g., 300 x g for 5 mins), discard culture media, and wash once with pre-warmed (37°C) PBS[3]. Resuspend at cells/mL.
 - Adherent Cells: Remove culture media and wash the monolayer gently with pre-warmed PBS to remove residual serum proteins[1].
- Dye Loading: Add the CFDA Working Solution to the cells, ensuring complete coverage[1].
- Primary Incubation: Incubate the cells in the dark at 37°C for 5 to 15 minutes[1].
 - Expert Insight: Titrate the time for your specific cell line. Over-incubation can lead to dye compartmentalization into vacuoles or excessive cytotoxicity. 8-10 minutes is often optimal for standard immortalized cell lines[8].
- Quenching and Washing (Critical Step): Remove the staining solution. Add at least 5 volumes of complete culture media containing 10% Fetal Bovine Serum (FBS)[7].
 - Expert Insight: The high protein content in the serum binds unreacted CFDA, and serum esterases hydrolyze residual extracellular dye, effectively quenching background fluorescence[7].
- Efflux Incubation (Optional but Recommended): Incubate the cells in the complete media for an additional 15-30 minutes at 37°C[6].

- Expert Insight: This allows any unreacted, freely diffusing CFDA to exit the cell, leaving only the trapped, fluorescent CF inside. This step dramatically improves the signal-to-noise ratio and prevents signal bleeding during flow cytometry ([7]).
- Final Wash: Centrifuge and wash the cells one final time with PBS or complete media.
- Analysis: Analyze immediately via flow cytometry (488 nm excitation, 530/30 nm emission filter) or fluorescence microscopy[3][6].



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Step-by-step workflow for CFDA cell staining, highlighting the critical quenching and efflux phases.

Troubleshooting & Optimization

- Low Fluorescence Signal:
 - Cause: CFDA stock has hydrolyzed due to moisture exposure.
 - Solution: Always use anhydrous DMSO and store desiccated. Prepare fresh stock if the DMSO solution appears yellow (it should be colorless)[1][7].
- High Background Fluorescence:
 - Cause: Incomplete removal of extracellular dye.
 - Solution: Ensure the post-staining wash utilizes protein-rich media (e.g., 10% FBS) to scavenge free dye[7].
- Cell Toxicity / Altered Morphology:
 - Cause: CFDA concentration is too high, or the DMSO vehicle concentration exceeds 0.1% (v/v) during staining.
 - Solution: Titrate CFDA down to 0.5 - 1 μ M[7]. Ensure the final DMSO concentration in the working solution is 0.1%.

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